Application Notes and Protocols for TG-263 Standards in Retrospective Data Analysis

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These application notes provide a comprehensive guide for applying the American Association of Physicists in Medicine (AAPM) Task Group 263 (TG-263) nomenclature standards to retrospective data analysis in radiation oncology. Adherence to these standards is critical for ensuring data consistency, enabling large-scale data pooling, and facilitating automated data analysis, which are essential for robust research and clinical trial evaluation.[1][2][3][4][5]

Introduction to TG-263

The TG-263 report, published in 2018, established a standardized nomenclature for targets, normal tissue structures, and treatment planning concepts in radiation oncology. Its primary goal is to improve safety, quality assurance, and the efficiency of data collection for research and clinical trials by harmonizing the language used across different institutions and treatment planning systems. Retrospective application of these standards to historical data is a crucial first step in preparing datasets for "big data" analyses.

Note on Signaling Pathways: The user's request for diagrams of signaling pathways is acknowledged. However, TG-263 is a nomenclature and data standardization guideline, not a biological or clinical treatment protocol. Therefore, it does not directly involve biological signaling pathways. Instead, this document provides a logical workflow for the retrospective application of TG-263 standards.

Experimental Protocols: Retrospective Harmonization of Radiotherapy Data

The following protocol is based on the "Stature" approach, a tool-supported methodology for the efficient and accurate retrospective relabeling of radiation therapy structures to comply with TG-263 standards.

Protocol: The Stature Approach for Retrospective TG-263 Compliance

Objective: To standardize structure names in existing radiation therapy plans according to the TG-263 nomenclature.

Materials:

- Retrospective dataset of radiation therapy plans (DICOM-RT format)

- Access to clinical information systems

- TG-263 standard nomenclature documentation

- A software tool to facilitate mapping and relabeling (e.g., "Stature" or an in-house script)

- An interdisciplinary expert panel (radiation oncologist, medical physicist, dosimetrist)

Methodology:

Step 1: Identification of Clinically Relevant Structures

- Define the scope of the retrospective analysis (e.g., specific disease sites like prostate or head and neck cancer).

- Review protocols from relevant large, contemporary randomized controlled trials (RCTs) to identify a set of clinically significant structures (both targets and organs at risk) that require standardization.

- Compile a definitive list of these structures, which will serve as the basis for the harmonization effort.

Step 2: Retrieval and Selection of Relevant Radiotherapy Plans

- Query the institutional database to identify and retrieve all radiotherapy plan data for the patient cohort defined in Step 1.

- Filter the retrieved plans to include only those relevant for the analysis. This may involve excluding plans that were not used for treatment or selecting plans based on specific treatment techniques or fractionation schedules.

Step 3: Creation of a Synonym Dictionary

- Convene the interdisciplinary expert panel.

- For each clinically relevant structure identified in Step 1, the panel should identify all possible local synonyms and variations used in the institution's historical data.

- Create a "lookup dictionary" that maps each synonym to the corresponding standard TG-263 name. This dictionary is a critical component for the automated relabeling process.

Step 4: Automated and Manual Relabeling of Structures

- Apply the synonym dictionary to the dataset of radiotherapy plans using a software tool.

- The tool should categorize the structures into one of the following groups:

  - Exact Match: The existing structure name already conforms to the TG-263 standard.

  - Synonym Match: The existing structure name is a recognized synonym in the dictionary and is automatically relabeled.

  - Manual Intervention Required: The existing structure name is not in the dictionary and requires manual review and relabeling by the expert panel.

- Visualize the results of the automated matching process, for instance, using a heatmap, to quickly identify plans that require manual intervention.

- The expert panel manually reviews and relabels all structures that were not automatically matched.

Step 5: Validation and Quality Assurance

- Perform a manual validation of a random sample from the relabeled dataset to ensure the accuracy of the automated and manual mapping process.

- Document the final mapping decisions and update the synonym dictionary with any new synonyms identified during the manual review process.

Data Presentation: Impact of TG-263 Application

The retrospective application of TG-263 standards significantly improves data consistency and readiness for analysis. The following tables summarize quantitative data from a study that implemented a tool-supported approach for retrospective relabeling.

Table 1: Structure Name Inconsistency Rates Before TG-263 Harmonization

Cancer Cohort	Total Structures Analyzed	Exact Matches	Synonym Matches	Manual Matches	Inconsistency Rate
Prostate Cancer	5969	5682	284	3	4.81%
Head & Neck Cancer	2956	2638	304	14	10.76%

Data adapted from a study on the "Stature" approach, demonstrating the prevalence of non-standardized nomenclature in retrospective datasets.
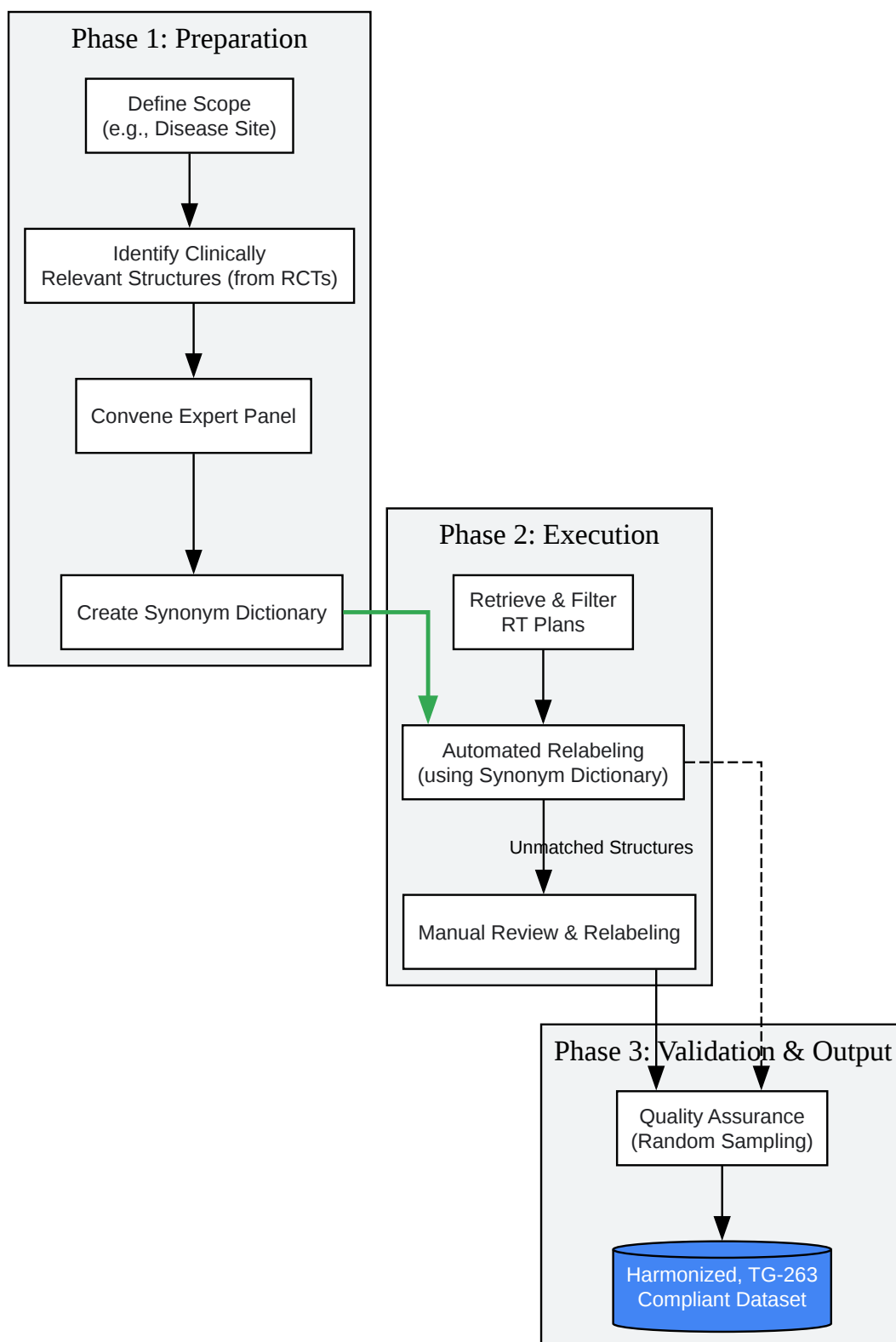
Table 2: Efficiency and Accuracy of the Tool-Supported Relabeling Process

Cancer Cohort	TG-263 Relabel Rate	Accuracy of Relabeling	Clinician Hours Required
Combined Cohorts	99%	-	-
Prostate Cancer	-	99.97%	Not specified
Head & Neck Cancer	-	99.61%	7.5 hours

This table highlights the high accuracy and efficiency of a tool-supported approach compared to manual relabeling, which was estimated to require five times the clinician hours.

Mandatory Visualization: Workflow and Logical Relationships

The following diagrams illustrate the logical workflow of applying TG-263 standards in retrospective data analysis.

Phase 1: Preparation

Define Scope
(e.g., Disease Site)

↓

Identify Clinically
Relevant Structures (from RCTs)

↓

Convene Expert Panel

↓

Create Synonym Dictionary

Phase 2: Execution

Retrieve & Filter
RT Plans

↓

Automated Relabeling
(using Synonym Dictionary)

Unmatched Structures

↓

Manual Review & Relabeling

Phase 3: Validation & Output

Quality Assurance
(Random Sampling)

↓

Harmonized, TG-263
Compliant Dataset

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Caption: Workflow for retrospective TG-263 harmonization.

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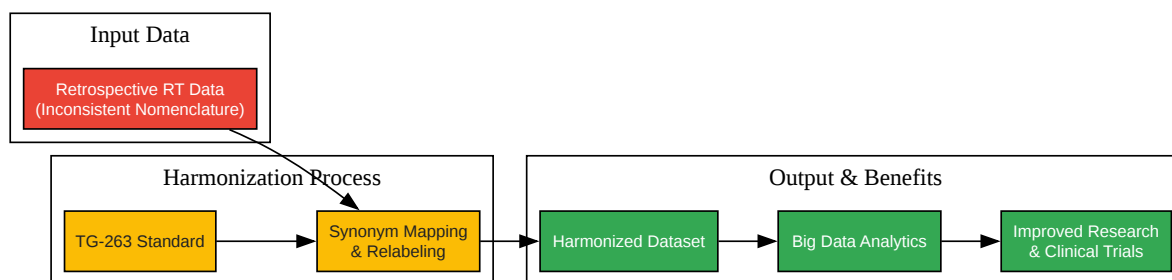
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Caption: Logical flow from raw data to research benefits.

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